

Pharmacological profile of 6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline.

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Compound of Interest

Compound Name: 6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline

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An In-Depth Technical Guide to the Pharmacological Profile of **6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline**

Authored by: Gemini, Senior Application Scientist Abstract

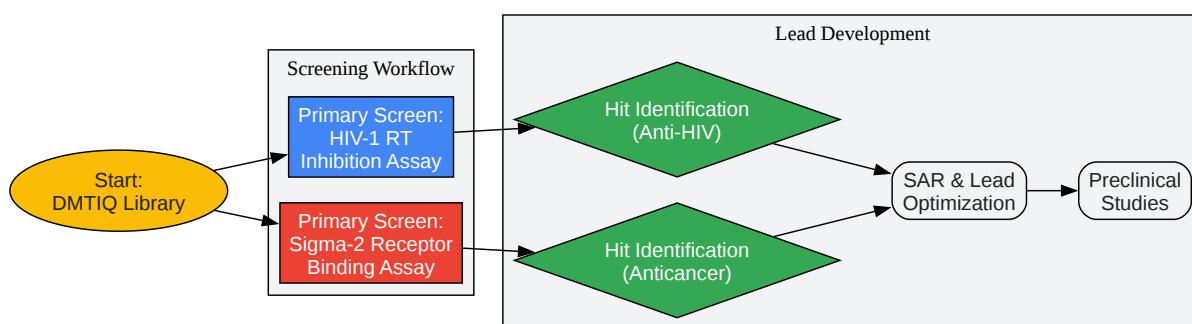
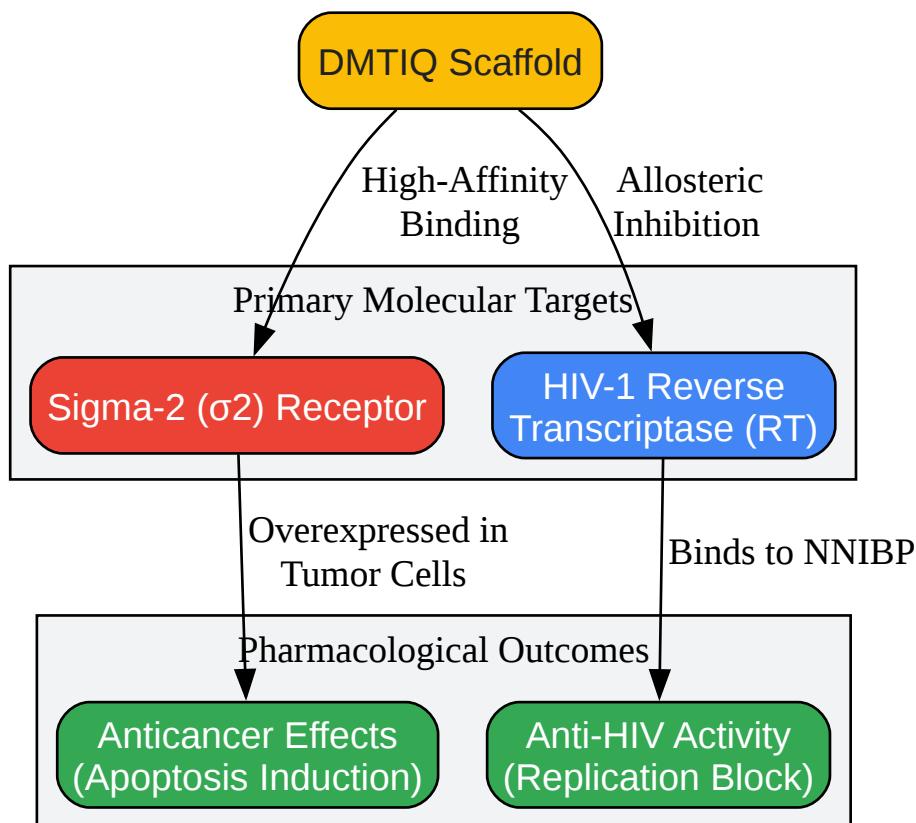
6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline (DMTIQ), a key member of the tetrahydroisoquinoline (THIQ) class of alkaloids, represents a privileged scaffold in modern medicinal chemistry.^[1] Naturally occurring in various plant species, this heterocyclic compound and its derivatives have garnered significant attention for their diverse and potent biological activities.^[2] This guide provides a comprehensive analysis of the pharmacological profile of DMTIQ, detailing its primary molecular targets, mechanisms of action, and therapeutic potential. We will explore its significant interactions with sigma-2 ($\sigma 2$) receptors and HIV-1 reverse transcriptase, as well as its emerging roles in oncology, virology, and neuropharmacology, providing a foundational resource for researchers and drug development professionals.

Introduction to the DMTIQ Scaffold

The 1,2,3,4-tetrahydroisoquinoline (THIQ) nucleus is a foundational structure in numerous natural products and synthetic molecules, exhibiting a broad spectrum of biological effects. DMTIQ, also known as heliamine, is distinguished by methoxy groups at the 6 and 7 positions

of the isoquinoline ring system.[\[3\]](#) This substitution pattern is not merely decorative; it is critical for many of its specific molecular interactions and pharmacological activities.[\[4\]](#)

Synthetically, DMTIQ is accessible through established methods such as the Pictet-Spengler condensation or the Pomeranz–Fritsch–Bobbitt cyclization, which allow for the versatile construction of the core THIQ ring system.[\[5\]](#)[\[4\]](#)[\[6\]](#) Its hydrochloride salt form is often used in research to improve solubility and stability in aqueous media.[\[3\]](#)[\[7\]](#) The true value of DMTIQ lies in its role as a versatile pharmacophore, serving as a starting point for the development of novel therapeutic agents targeting a range of enzymes and receptors.[\[4\]](#)



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